

Application Notes and Protocols for PEAI Passivation of Perovskite Solar Cells

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *FE-PE2I*

Cat. No.: *B1147654*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the deposition of a phenethylammonium iodide (PEAI) passivation layer on perovskite films. The inclusion of a PEAI layer is a critical step in reducing surface defects, suppressing non-radiative recombination, and ultimately enhancing the power conversion efficiency (PCE) and stability of perovskite solar cells (PSCs).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Overview of PEAI Passivation

Surface defects on perovskite films are a primary source of non-radiative recombination, which limits the open-circuit voltage (VOC) and fill factor (FF) of PSCs.[\[1\]](#) Passivation of these defects is a key strategy to approach the theoretical efficiency limits of perovskite photovoltaics.[\[2\]](#) Phenethylammonium iodide (PEAI) is an organic halide salt that has proven to be an effective passivating agent.[\[2\]](#)[\[3\]](#) When deposited on the surface of a 3D perovskite film, PEAI can form a 2D perovskite capping layer or passivate defects such as iodine vacancies, leading to significantly improved device performance and stability.[\[1\]](#)[\[4\]](#)

Data Presentation: Performance Enhancement with PEAI Passivation

The following tables summarize the quantitative impact of PEAI passivation on the performance of perovskite solar cells, as reported in recent literature.

Table 1: Comparison of Perovskite Solar Cell Performance With and Without PEAI Passivation

| Passivation | Deposition Method | PCE (%) | VOC (V) | JSC (mA/cm ²) | FF (%) | Reference |
|-------------------|-------------------|---------|---------|---------------------------|--------|-----------|
| Without PEAI | - | 15.75 | - | - | - | [5] |
| With PEAI | Spin-Coating | 19.22 | 1.090 | 22.52 | 78.30 | [5] |
| Without PEAI | - | - | - | - | - | [2] |
| With PEAI (20 mM) | Spin-Coating | 23.56 | 1.16 | 24.9 | 81.4 | [2] |
| With PEAI | Blade-Coating | 22.71 | - | - | - | [4] |
| Control | Blade-Coating | 20.5 | - | - | - | [4] |
| With PEAI | Vapor Deposition | 19.1 | - | - | - | [6] |

Table 2: Certified Power Conversion Efficiencies with PEAI Passivation

| Device Structure | Passivation Method | Certified PCE (%) | VOC (V) | JSC (mA/cm ²) | FF (%) | Reference |
|---|--------------------|--------------------------------------|---------|---------------------------|--------|-----------|
| glass/ITO/ SnO ₂ /PbI ₃ FAMA/PEA I/Spiro- OMeTAD/A u | Spin- Coating | 23.32 | - | - | - | [1] |
| Planar Perovskite Solar Cell | Spin- Coating | 23.32 (quasi- steady state) | 1.18 | - | - | [2][3] |

Experimental Protocols

This section provides detailed methodologies for the most common techniques used to deposit a PEAI passivation layer on a pre-deposited perovskite active layer.

Spin-Coating Deposition of PEAI

Spin-coating is a widely used solution-based method for depositing thin films with high uniformity.

Materials and Reagents:

- Phenethylammonium iodide (PEAI)
- Isopropanol (IPA), anhydrous
- Perovskite-coated substrate
- Micropipettes
- Spin-coater

- Hotplate

Protocol:

- Precursor Solution Preparation:

- Prepare a PEAI solution in isopropanol. A typical concentration is 1 mg/mL.[\[5\]](#) Another commonly used concentration is 20 mM.[\[2\]](#) The optimal concentration may vary depending on the underlying perovskite composition and desired layer thickness.

- Deposition:

- Place the perovskite-coated substrate onto the chuck of the spin-coater.
 - Dispense a sufficient volume of the PEAI solution (e.g., 30 μ L) to cover the entire surface of the perovskite film.[\[5\]](#)
 - Spin-coat the substrate. A typical two-step program is:
 - Step 1: 5000 rpm for 30 seconds.[\[5\]](#)
 - Acceleration and other parameters should be optimized for uniform coverage.

- Annealing:

- Transfer the substrate to a hotplate and anneal at 100 °C for 10 minutes in an inert atmosphere (e.g., nitrogen-filled glovebox).[\[5\]](#) This step helps to remove residual solvent and promote the interaction between the PEAI and the perovskite surface.

- Cooling:

- Allow the substrate to cool down to room temperature before proceeding with the deposition of subsequent layers (e.g., hole transport layer).

Blade-Coating Deposition of PEAI

Blade-coating is a scalable deposition technique suitable for large-area device fabrication.

Materials and Reagents:

- Phenethylammonium iodide (PEAI)
- Isopropanol (IPA), anhydrous
- Dibutyl alcohol (TBA) (optional, as a cosolvent)[[7](#)]
- Perovskite-coated substrate
- Blade-coater
- Hotplate

Protocol:

- Precursor Solution Preparation:
 - Prepare a PEAI solution in isopropanol. To improve the viscosity and stability of the liquid column during coating, a cosolvent like dibutyl alcohol (TBA) can be introduced.[[7](#)]
- Deposition:
 - Mount the perovskite-coated substrate on the stage of the blade-coater.
 - Set the blade height and coating speed. These parameters will need to be optimized to achieve a uniform PEAI layer.
 - Dispense the PEAI solution in front of the blade.
 - Initiate the coating process, moving the blade across the substrate at a constant speed.
- Drying/Annealing:
 - The coated film can be dried on a hotplate. The temperature and time will depend on the solvent system used. For IPA-based solutions, a similar annealing step as in spin-coating (e.g., 100 °C for 10 minutes) can be employed.

Vapor-Phase Deposition of PEAI

Vapor deposition techniques offer a solvent-free approach, which can prevent potential damage to the underlying perovskite layer from solvents.[8]

Materials and Equipment:

- Phenethylammonium iodide (PEAI) powder
- Thermal evaporation system with a quartz crystal microbalance (QCM)
- Perovskite-coated substrate
- Substrate holder with heating capabilities

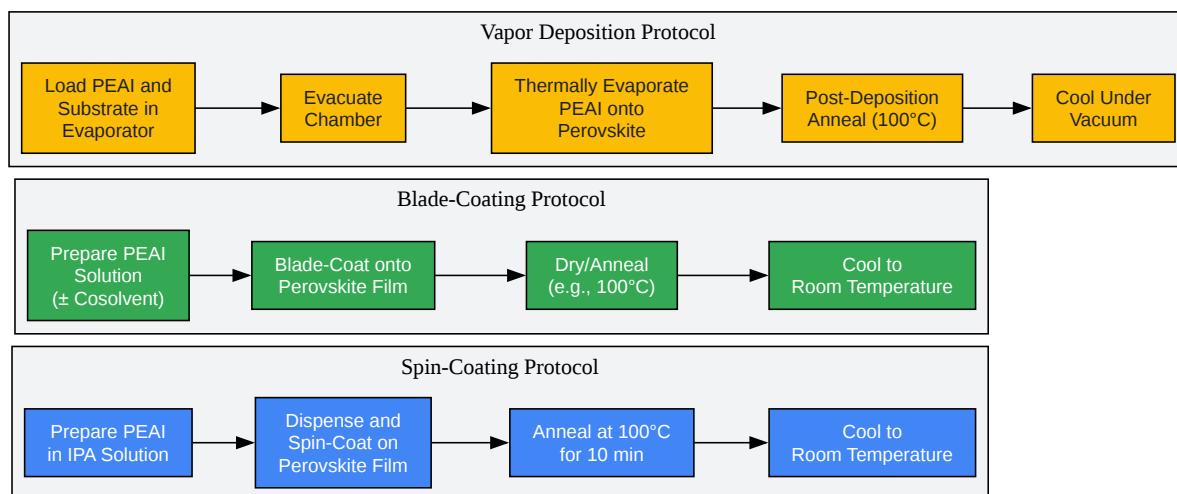
Protocol:

- System Preparation:
 - Load the PEAI powder into a thermal evaporation source (e.g., a tungsten boat) within the vacuum chamber.
 - Mount the perovskite-coated substrate onto the substrate holder.
- Deposition:
 - Evacuate the chamber to a high vacuum (e.g., $< 10^{-6}$ Torr).
 - Heat the evaporation source containing the PEAI until it begins to sublimate.
 - Monitor the deposition rate and thickness using the QCM. A nominal thickness of 10 nm can be targeted.[8]
 - The substrate can be kept at room temperature or heated to a specific temperature during deposition to influence film formation.
- Post-Deposition Annealing:
 - After deposition, the film is typically annealed to promote the reaction between the PEAI and the perovskite surface. An annealing step of 100 °C for 10 minutes is common.[8]

- Cooling:
 - Allow the substrate to cool to room temperature under vacuum before venting the chamber.

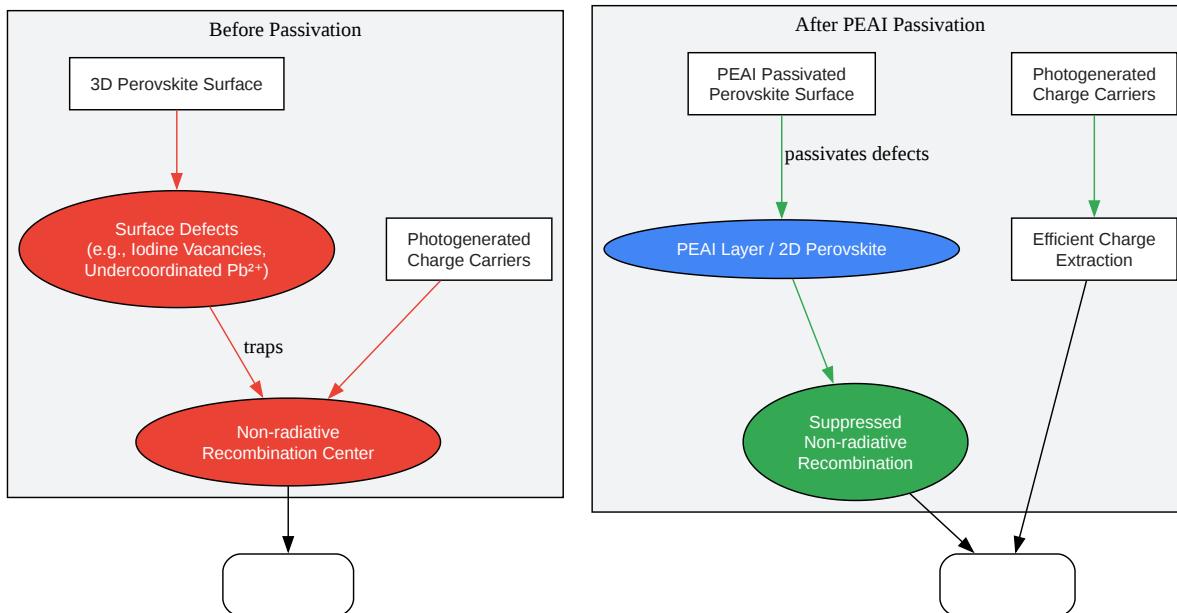
Visualizations

The following diagrams illustrate the experimental workflows and the underlying mechanism of PEAI passivation.



[Click to download full resolution via product page](#)

Experimental workflows for PEAI deposition methods.



[Click to download full resolution via product page](#)

Mechanism of PEAI passivation on perovskite films.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [mdpi.com](https://www.mdpi.com) [mdpi.com]
- 2. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 3. Surface passivation of perovskite film for efficient solar cells (2019) | Qi Jiang | 4310 Citations [scispace.com]
- 4. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 5. Enhancing Performance and Stability of Perovskite Solar Cells through Surface Defect Passivation with Organic Bidentate Lewis Bases - PMC [pmc.ncbi.nlm.nih.gov]
- 6. [mdpi.com](https://www.mdpi.com) [mdpi.com]
- 7. pubs.acs.org [pubs.acs.org]
- 8. escholarship.org [escholarship.org]
- To cite this document: BenchChem. [Application Notes and Protocols for PEAI Passivation of Perovskite Solar Cells]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1147654#methods-for-depositing-a-peai-passivation-layer-on-perovskite\]](https://www.benchchem.com/product/b1147654#methods-for-depositing-a-peai-passivation-layer-on-perovskite)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

